

head-to-head studies of hAChE-IN-7 and other neuroprotective agents

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	hAChE-IN-7	
Cat. No.:	B15615203	Get Quote

References

- 1. mdpi.com [mdpi.com]
- 2. Molecular Modeling and Analysis of Cannabinoid and Cannabinoid-like Molecules Combining K-Means Clustering with Pearson Correlation and PCA [mdpi.com]
- 3. Covalent inhibition of hAChE by organophosphates causes homodimer dissociation through long-range allosteric effects PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Neuroprotection by histone deacetylase-7 (HDAC7) occurs by inhibition of c-jun expression through a deacetylase-independent mechanism - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Neuroprotection by Histone Deacetylase-7 (HDAC7) Occurs by Inhibition of c-jun Expression through a Deacetylase-independent Mechanism - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [head-to-head studies of hAChE-IN-7 and other neuroprotective agents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15615203#head-to-head-studies-of-hache-in-7-and-other-neuroprotective-agents]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com